Technical Support Center: Bzl,ME-L-ala-ome HCl Stability & Storage

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Compound of Interest

Compound Name:	*Bzl,ME-L-ala-ome hcl*
CAS No.:	*175853-53-9*
Cat. No.:	*B613229*

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Product: N-Benzyl-N-methyl-L-alanine methyl ester hydrochloride CAS: 175853-53-9 Chemical Formula: $C_{12}H_{17}NO_2$[1] · HCl Molecular Weight: 243.73 g/mol [1]

Part 1: Critical Storage Parameters (The "Golden Rules")

As a Senior Application Scientist, I often see degradation in this class of compounds not due to chemical instability, but due to improper environmental control. N-Benzyl-N-methyl-L-alanine methyl ester hydrochloride is an amino acid derivative stabilized as a hydrochloride salt.[1][2] While the salt form prevents oxidation of the amine, it introduces hygroscopicity. The methyl ester moiety is the "weak link," susceptible to hydrolysis if moisture is introduced.

Storage Specifications Table

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Parameter	Recommended Condition	Technical Rationale
Temperature (Long Term)	-20°C	Significantly slows kinetic rate of ester hydrolysis and prevents thermal decomposition.
Temperature (Active Use)	2°C to 8°C	Acceptable for frequent access (weeks); minimizes freeze-thaw stress.
Atmosphere	Inert Gas (Argon/Nitrogen)	Displaces atmospheric moisture. Essential after opening the original seal.
Humidity Control	Desiccator (<30% RH)	The HCl salt is hygroscopic. Moisture absorption catalyzes ester hydrolysis.
Light Exposure	Dark / Amber Vial	While not highly photosensitive, benzyl groups can undergo slow radical oxidation under intense UV.

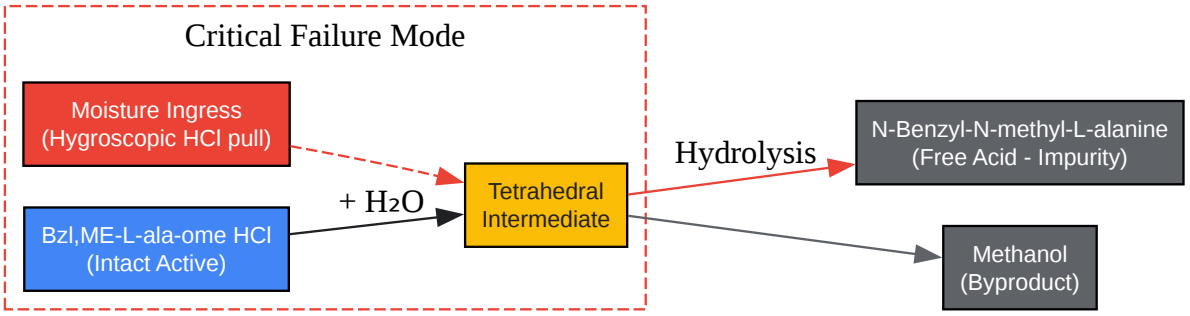
Part 2: Stability Mechanisms & Degradation Pathways

Understanding why the compound degrades allows you to prevent it. The primary failure mode for **Bzl,ME-L-ala-ome HCl** is Hydrolysis, driven by moisture absorption by the hygroscopic HCl salt.

Degradation Workflow (DOT Visualization)

The following diagram illustrates the chemical fate of the compound when exposed to improper conditions.

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Figure 1: Mechanism of moisture-induced hydrolysis leading to free acid impurities.

Part 3: Troubleshooting & FAQs

Q1: The powder has turned into a sticky gum or solid clump. Is it still usable?

Diagnosis: This is a classic sign of hygroscopic failure. The HCl salt has pulled moisture from the air.

- Impact: The absorbed water has likely initiated hydrolysis of the methyl ester.
- Action: Run an LC-MS or H-NMR.
  - Check: Look for the disappearance of the methyl ester singlet (~3.6-3.7 ppm in H-NMR) and the appearance of the free acid.
  - Verdict: If hydrolysis is >5%, discard. Recrystallization is difficult due to the zwitterionic nature of the hydrolysis product.

Q2: Can I store this compound in solution?

Direct Answer:No, not in aqueous buffers.

- Aqueous: In water or PBS (pH 7.4), the half-life of the methyl ester is short (hours to days). The ester bond is labile.

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- Organic: You can create stock solutions in anhydrous DMSO or Ethanol.
  - Stability:[2][3][4][5] Stable for ~1 month at -20°C if sealed tight.[6]
  - Protocol: Use molecular sieves in the solvent to ensure dryness before dissolving.

Q3: Why did my yield drop in peptide coupling using this building block?

Analysis: If the compound was stored improperly, you likely have a mixture of the Ester and the Free Acid.

- Mechanism: The free acid (hydrolysis product) will not react with the amine of the incoming peptide chain in standard coupling conditions without activation, or it may interfere by chelating coupling reagents.
- Solution: Verify purity via HPLC before critical couplings. Ensure the "Free Acid" content is <1%.

Part 4: Handling & Preparation Protocols

To maintain the "Self-Validating System" of integrity, follow this workflow every time you handle the compound.

The "Warm-Up" Protocol (Preventing Condensation)

- Context: Taking a cold bottle (-20°C) into a warm lab (25°C) causes immediate condensation on the powder if opened instantly.
- Step 1: Remove vial from freezer.
- Step 2: Place in a desiccator at Room Temperature.
- Step 3: Wait 45-60 minutes. The vial must feel neutral to the touch.
- Step 4: Open, weigh quickly, and purge headspace with Argon/Nitrogen before resealing.

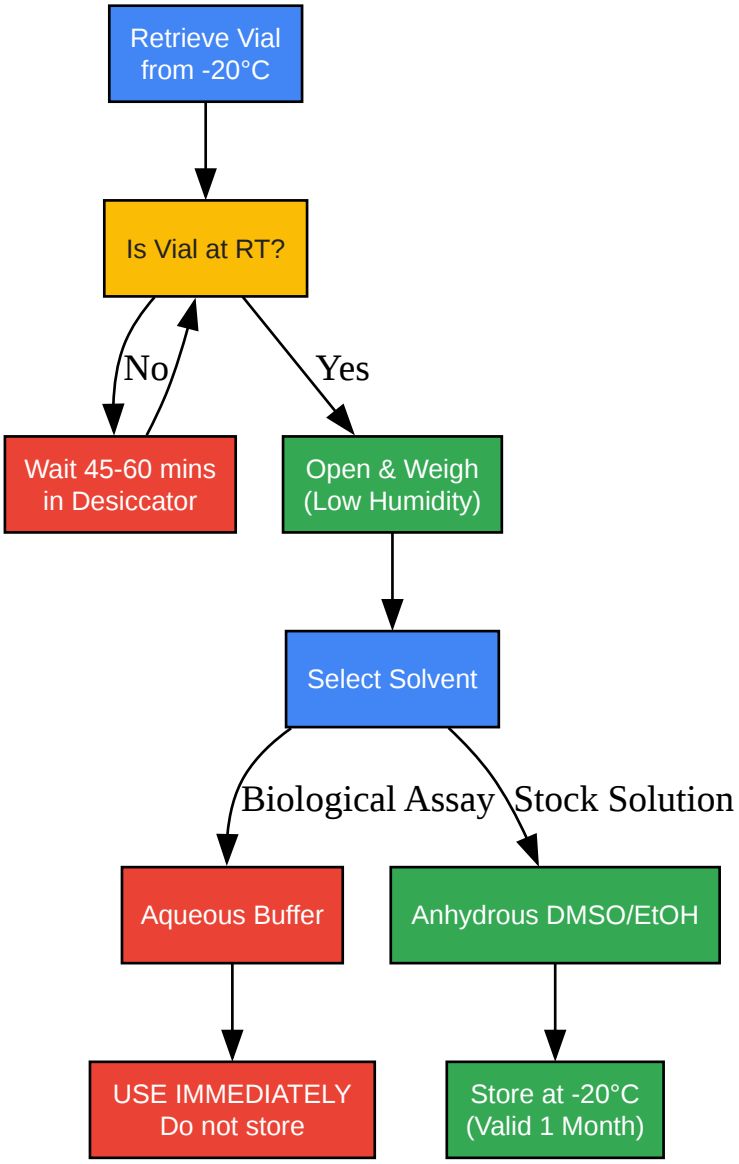
Solubilization Guide

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Solvent	Solubility	Notes
Water	High (>50 mg/mL)	Unstable. Use immediately. Do not store.
DMSO	High (>50 mg/mL)	Recommended for Stock. Use anhydrous DMSO.
Ethanol	Moderate (~30 mg/mL)	Good for transfers; evaporate if solvent interferes with reaction.
DCM	Low/Moderate	The HCl salt may require a small amount of MeOH to fully dissolve in chlorinated solvents.

Decision Tree: Handling Workflow (DOT Visualization)

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Figure 2: Standard Operating Procedure for handling to minimize degradation.

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